

Application Notes and Protocols for Quizartinib Stock Solution Preparation in Cell Culture

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Compound of Interest

Compound Name: AC220;Quizartinib

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These application notes provide a comprehensive guide for the preparation of quizartinib stock solutions for use in cell culture experiments. Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

Quizartinib (formerly AC220) is a potent and selective second-generation FMS-like tyrosine kinase 3 (FLT3) inhibitor.^{[1][2][3]} It is particularly effective against FLT3 internal tandem duplication (FLT3-ITD) mutations, which are common drivers in Acute Myeloid Leukemia (AML).^[4] Accurate preparation of quizartinib stock solutions is the first critical step for in vitro studies investigating its efficacy and mechanism of action.

Data Presentation

The following tables summarize the key quantitative data for the preparation of quizartinib solutions.

Table 1: Solubility of Quizartinib in Various Solvents

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Reference
DMSO	≥ 33 mg/mL	≥ 58.86 mM	[1]
DMSO	~30-100 mg/mL	~53-178 mM	[5]
DMSO	42 mg/mL	74.91 mM	[6]
DMF	50 mg/mL	~89.18 mM	[7]
DMF	10 mg/mL	17.84 mM	[1]
Ethanol	0.25 mg/mL	~0.45 mM	[7]
1:3 DMF:PBS (pH 7.2)	~0.25 mg/mL	~0.45 mM	[7]

Note: The molecular weight of quizartinib is 560.67 g/mol .[1][5][8][9] The dihydrochloride salt has a molecular weight of 633.59 g/mol .[10] Ensure you are using the correct molecular weight for your calculations based on the form of quizartinib you have.

Table 2: Storage and Stability of Quizartinib Stock Solutions

Form	Storage Temperature	Stability	Special Conditions	Reference
Solid (Powder)	-20°C	≥ 3 years	Store in a dry, dark place.	[10]
In Solvent (DMSO)	-80°C	≥ 1 year	Aliquot to avoid repeated freeze-thaw cycles.	[1][10]
In Solvent (DMSO)	-20°C	1-6 months	Aliquot to avoid repeated freeze-thaw cycles.	[1][10]
Aqueous Solution	2-8°C	≤ 1 day	Not recommended for long-term storage.	[7][10]

Table 3: Typical IC50 Values of Quizartinib in FLT3-ITD Positive AML Cell Lines

Cell Line	IC50 (nM)	Reference
MV4-11	0.31 - 0.56	[2][4][9][11]
MOLM-13	0.62 - 0.89	[4][11]
MOLM-14	0.38 - 0.73	[4][11]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Quizartinib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of quizartinib in Dimethyl Sulfoxide (DMSO), which is the most commonly recommended solvent.[5]

Materials:

- Quizartinib powder (MW: 560.67 g/mol)

- Anhydrous/High-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need 5.61 mg of quizartinib.
 - Calculation: $0.01 \text{ mol/L} * 0.001 \text{ L} * 560.67 \text{ g/mol} = 0.0056067 \text{ g} = 5.61 \text{ mg}$
- Weighing: Carefully weigh out 5.61 mg of quizartinib powder and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the quizartinib powder.^[5]
- Dissolution: Vortex the solution vigorously for several minutes until the powder is completely dissolved.^[5] A clear solution should be obtained.
- Troubleshooting Dissolution: If the powder does not fully dissolve:
 - Gently warm the solution to 37°C.^[5]
 - Sonicate the tube for 5-10 minutes.^{[5][10]}
- Aliquoting: Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile polypropylene tubes. This is crucial to avoid repeated freeze-thaw cycles which can lead to degradation of the compound.^{[5][10]}
- Storage: Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).^{[1][10]}

Protocol 2: Preparation of Working Solutions for Cell Treatment

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working solutions for treating cells in culture. It is important to perform serial dilutions to achieve accurate low nanomolar concentrations.

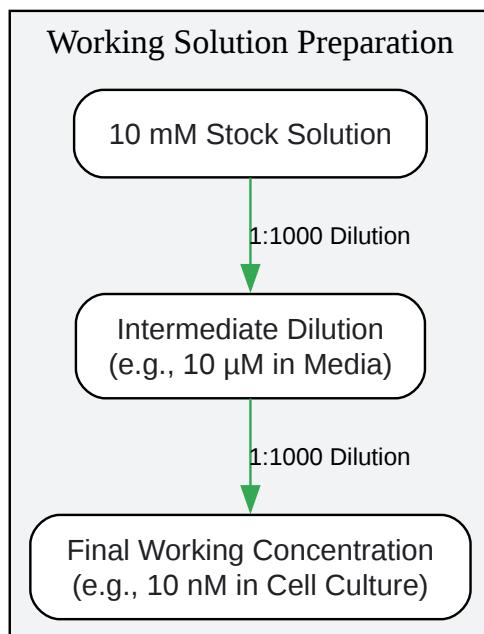
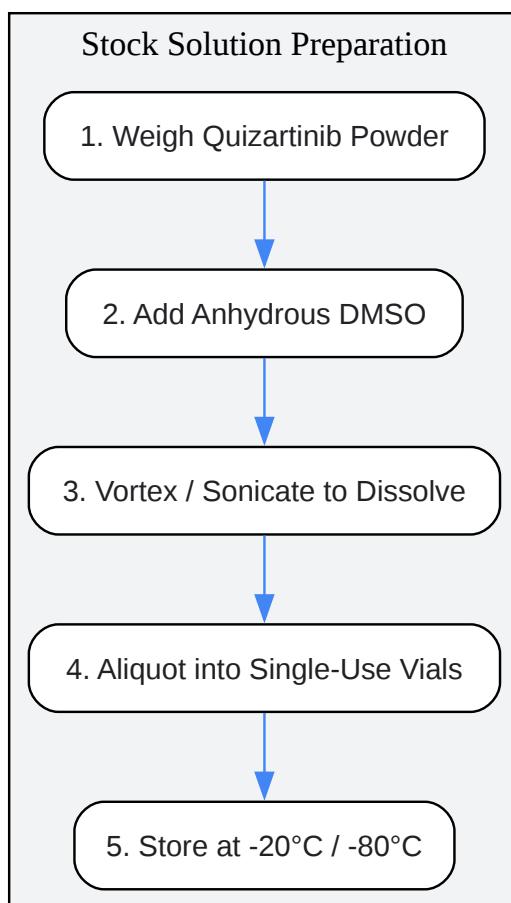
Materials:

- 10 mM Quizartinib stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line (e.g., RPMI-1640 + 10% FBS)
- Sterile microcentrifuge tubes or plates

Procedure (Example for a final concentration of 10 nM):

- Intermediate Dilution: Prepare an intermediate dilution of the 10 mM stock solution. For example, to make a 10 μ M intermediate solution, add 1 μ L of the 10 mM stock to 999 μ L of cell culture medium (a 1:1000 dilution).[\[5\]](#)[\[10\]](#) Mix thoroughly by gentle pipetting.
- Final Dilution: Add the appropriate volume of the intermediate dilution to your cell culture wells to achieve the final desired concentration. For instance, to achieve a 10 nM final concentration in a 1 mL well volume, add 1 μ L of the 10 μ M intermediate solution.[\[5\]](#)[\[10\]](#)
- Final DMSO Concentration: It is critical to ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.[\[5\]](#) In the example above, the final DMSO concentration would be 0.0001%.

Mandatory Visualization



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Caption: Workflow for Quizartinib Stock and Working Solution Preparation.

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